

In-Depth Technical Guide: Discovery and Synthesis of Atr-IN-4

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Compound of Interest		
Compound Name:	Atr-IN-4	
Cat. No.:	B15620912	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, synthesis, and biological evaluation of **Atr-IN-4**, a potent inhibitor of the Ataxia Telangiectasia and Rad3-related (ATR) kinase. ATR is a critical regulator of the DNA damage response (DDR), a network of signaling pathways essential for maintaining genomic integrity. Due to the reliance of many cancer cells on the ATR pathway for survival, particularly in the context of increased replication stress and defects in other DDR pathways, ATR has emerged as a promising therapeutic target in oncology.

Discovery of a Novel ATR Inhibitor: Atr-IN-4

Atr-IN-4 was identified as a potent ATR inhibitor through a drug discovery program focused on identifying novel therapeutic agents targeting the DNA damage response pathway. It is specifically designated as compound 13 in the Chinese patent CN112142744A.

Quantitative Data

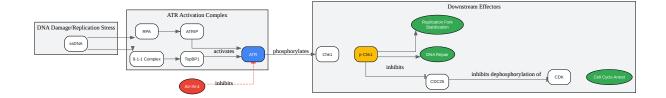
The inhibitory activity of **Atr-IN-4** has been characterized in cellular assays, demonstrating its potency against human cancer cell lines.



Compound	Cell Line	Cancer Type	IC50 (nM)
Atr-IN-4	DU145	Human Prostate Cancer	130.9[1]
Atr-IN-4	NCI-H460	Human Lung Cancer	41.33[1]

Signaling Pathways and Experimental Workflows

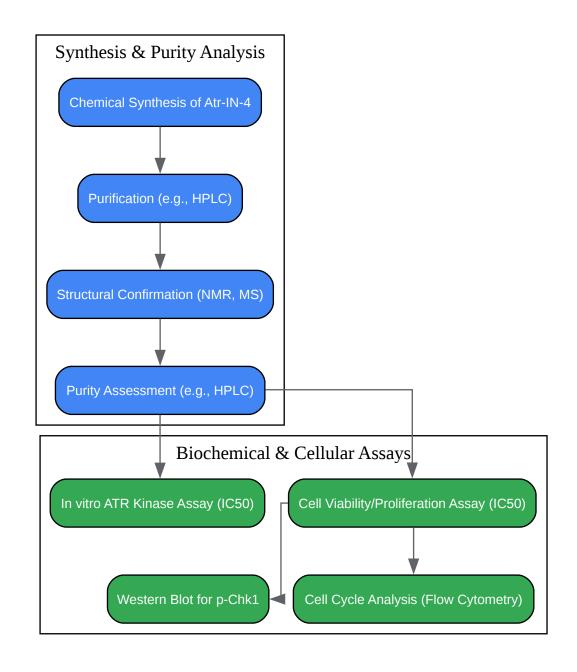
To understand the mechanism of action of **Atr-IN-4** and the general workflow for its characterization, the following diagrams illustrate the ATR signaling pathway and a typical experimental workflow for an ATR inhibitor.



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ATR Signaling Pathway and Inhibition by Atr-IN-4





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References



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